

Methidathion chemical structure and properties

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Compound of Interest

Compound Name: *Methidathion*

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Methidathion: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

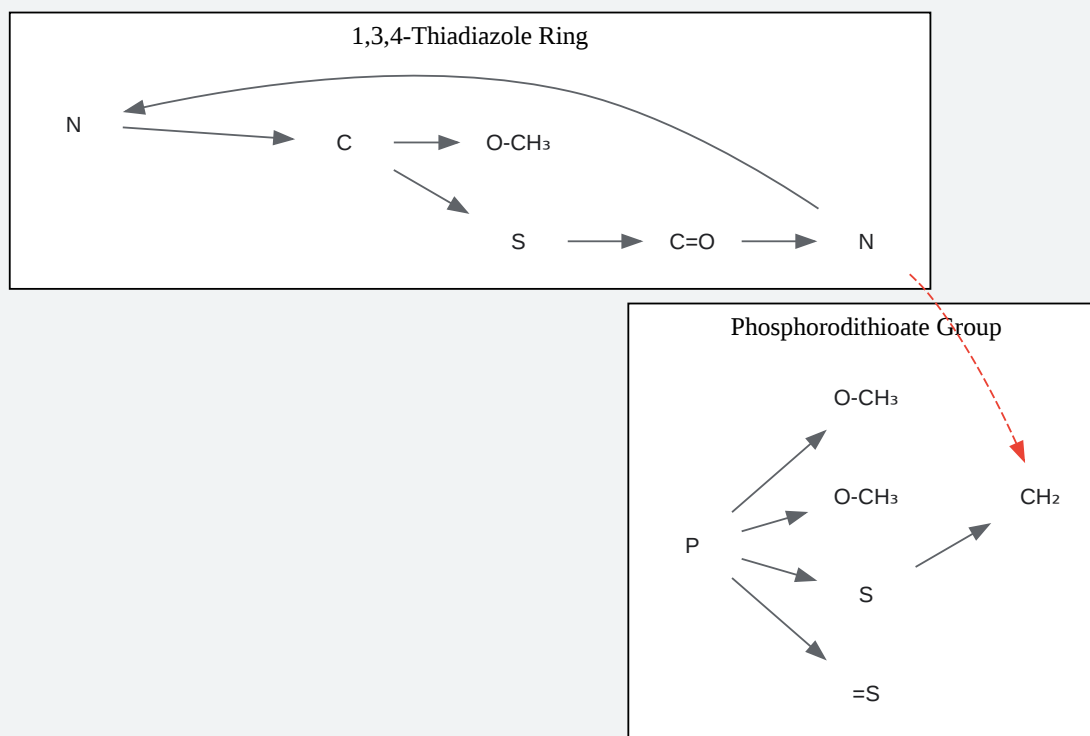
Methidathion is an organophosphate insecticide and acaricide known for its efficacy against a broad spectrum of pests. This document provides an in-depth technical overview of **Methidathion**, encompassing its chemical structure, physicochemical properties, toxicological profile, and mechanism of action. Detailed experimental protocols for its analysis and a summary of its metabolic pathways are also presented. This guide is intended to serve as a comprehensive resource for professionals in research, environmental science, and drug development.

Chemical Identity and Properties

Methidathion, scientifically known as S-[(5-Methoxy-2-oxo-1,3,4-thiadiazol-3(2H)-yl)methyl] O,O-dimethyl phosphorodithioate, is a non-systemic insecticide with contact and stomach action.^[1] Its fundamental chemical and physical properties are summarized below.

Chemical Structure

Chemical Structure of Methidathion



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Caption: Chemical Structure of **Methidathion**.

Physicochemical Properties

The physical and chemical properties of **Methidathion** are crucial for understanding its environmental fate and behavior, as well as for developing analytical methods.

Property	Value	Reference(s)
IUPAC Name	S-[(5-Methoxy-2-oxo-1,3,4-thiadiazol-3(2H)-yl)methyl] O,O-dimethyl phosphorodithioate	[1]
CAS Number	950-37-8	[1]
Molecular Formula	C ₆ H ₁₁ N ₂ O ₄ PS ₃	[1][2][3]
Molecular Weight	302.33 g/mol	[1][2][3]
Appearance	Colorless crystalline solid	[4][5]
Melting Point	39-40 °C	[5][6]
Boiling Point	347.7 ± 52.0 °C (Predicted)	[6]
Density	1.51 g/cm ³ at 20 °C	[6]
Vapor Pressure	1.87 x 10 ⁻⁴ Pa at 20 °C	[6]
Water Solubility	240 mg/L at 20 °C	[4]
Solubility in Organic Solvents	Soluble in acetone, ethanol, xylene, and chloroform.	[4]
pKa (Predicted)	-4.17 ± 0.40	

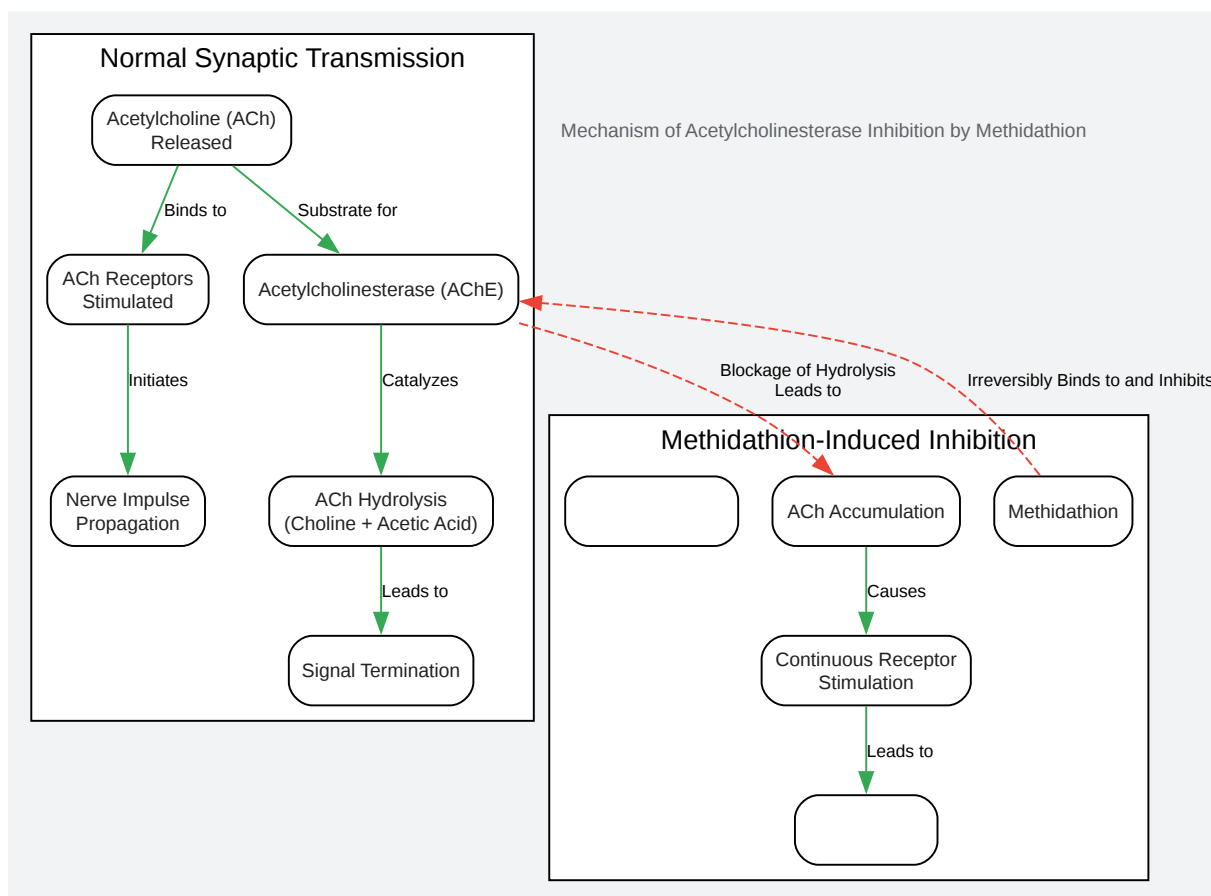
Toxicological Profile

Methidathion is classified as a highly toxic compound.[4] Its toxicity varies across different species and routes of exposure.

Test Organism	Route	LD50/LC50	Reference(s)
Rat (male, female)	Oral	31, 32 mg/kg	[5]
Mouse	Oral	18-25 mg/kg	[1]
Guinea Pig	Oral	25 mg/kg	[1]
Rabbit	Oral	80 mg/kg	[1]
Dog	Oral	200 mg/kg	[1]
Rat	Dermal	85-94 mg/kg	[1]
Rat	Inhalation (4h)	3.6 mg/L	[1]
Mallard Duck	Oral	23-33 mg/kg	[1]
Canadian Goose	Oral	8.41 mg/kg	[1]
Rainbow Trout	Aquatic (96h)	10-14 µg/L	[1]
Bluegill Sunfish	Aquatic (96h)	2-9 µg/L	[1]

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mode of action of **Methidathion**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE).[7] AChE is critical for the proper functioning of the nervous system, where it hydrolyzes the neurotransmitter acetylcholine (ACh).



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Caption: Mechanism of Acetylcholinesterase Inhibition by **Methidathion**.

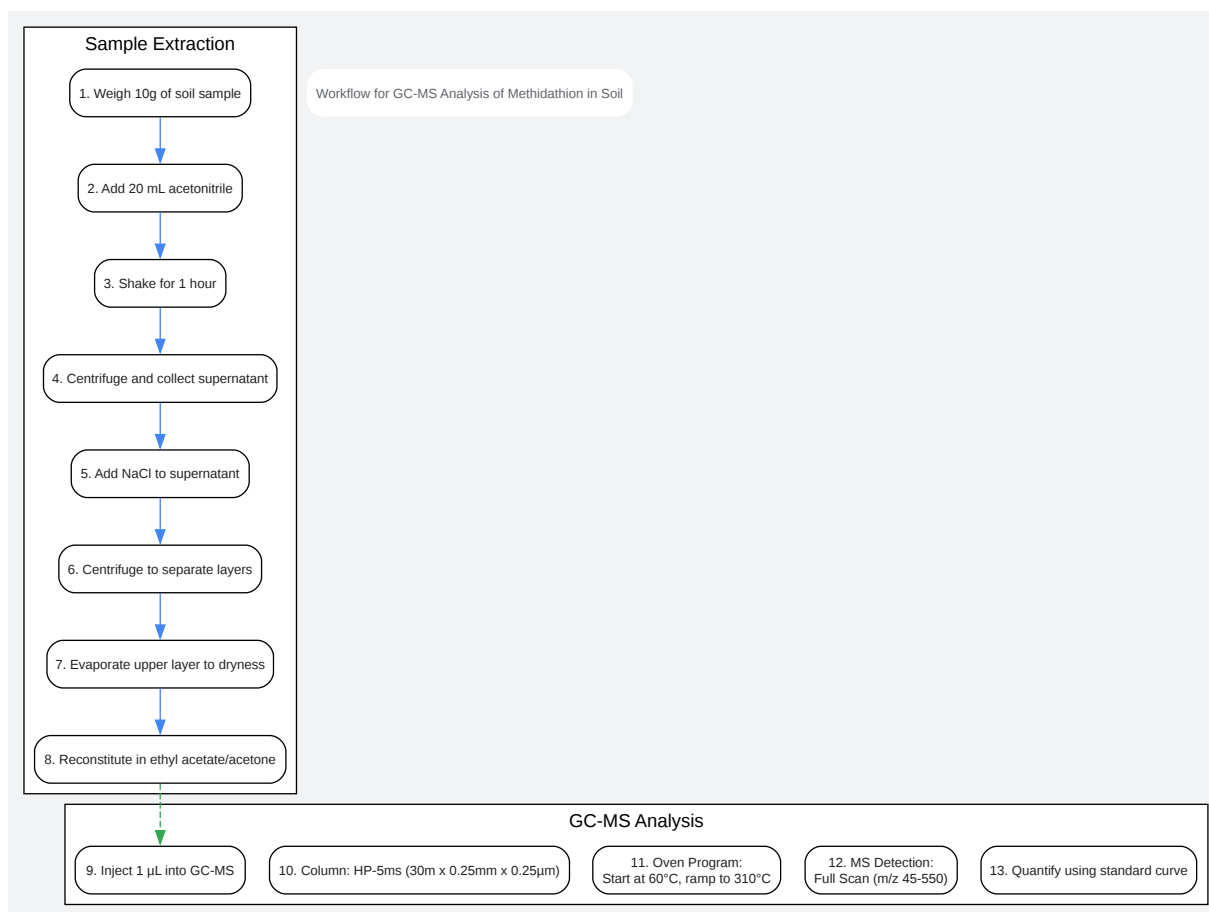
Inhibition of AChE by **Methidathion** leads to the accumulation of acetylcholine in the synaptic cleft. This results in continuous stimulation of cholinergic receptors, causing hyperactivity of the nervous system, which can lead to paralysis and death in insects.[7]

Experimental Protocols

The analysis of **Methidathion** residues in various matrices is typically performed using chromatographic techniques. Below are representative protocols for Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

Gas Chromatography-Mass Spectrometry (GC-MS) for Soil Samples

This protocol is a general guideline for the extraction and analysis of **Methidathion** from soil.

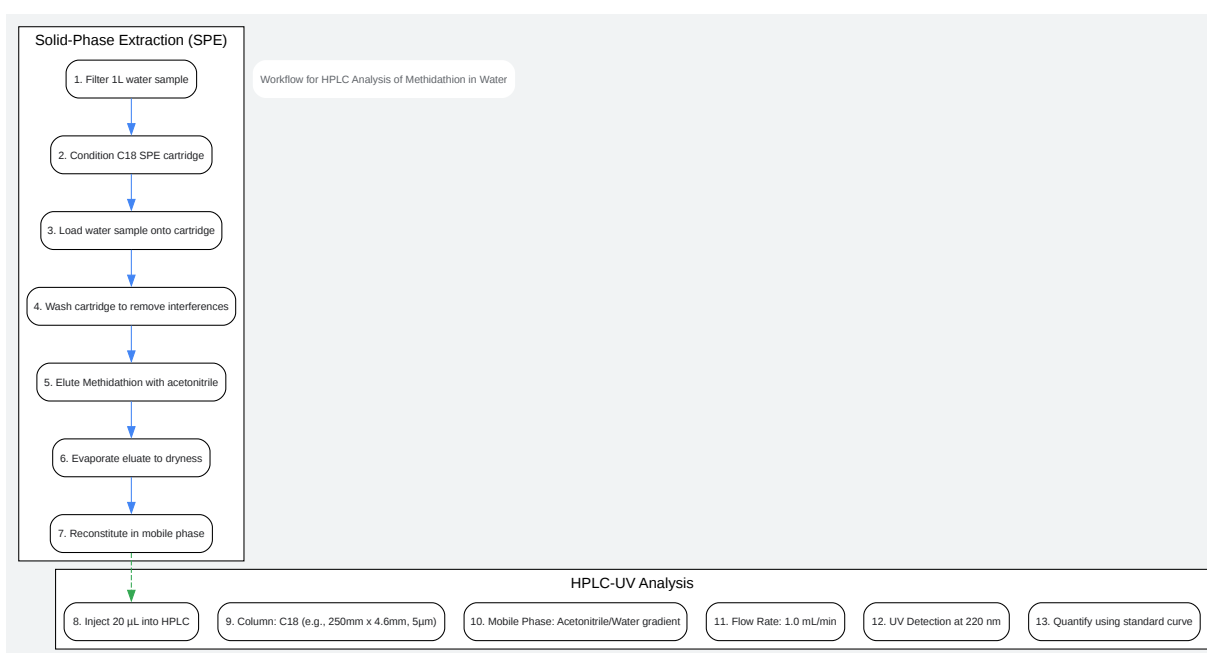


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Caption: Workflow for GC-MS Analysis of **Methidathion** in Soil.

High-Performance Liquid Chromatography (HPLC) for Water Samples

This protocol provides a general framework for the analysis of **Methidathion** in water samples.

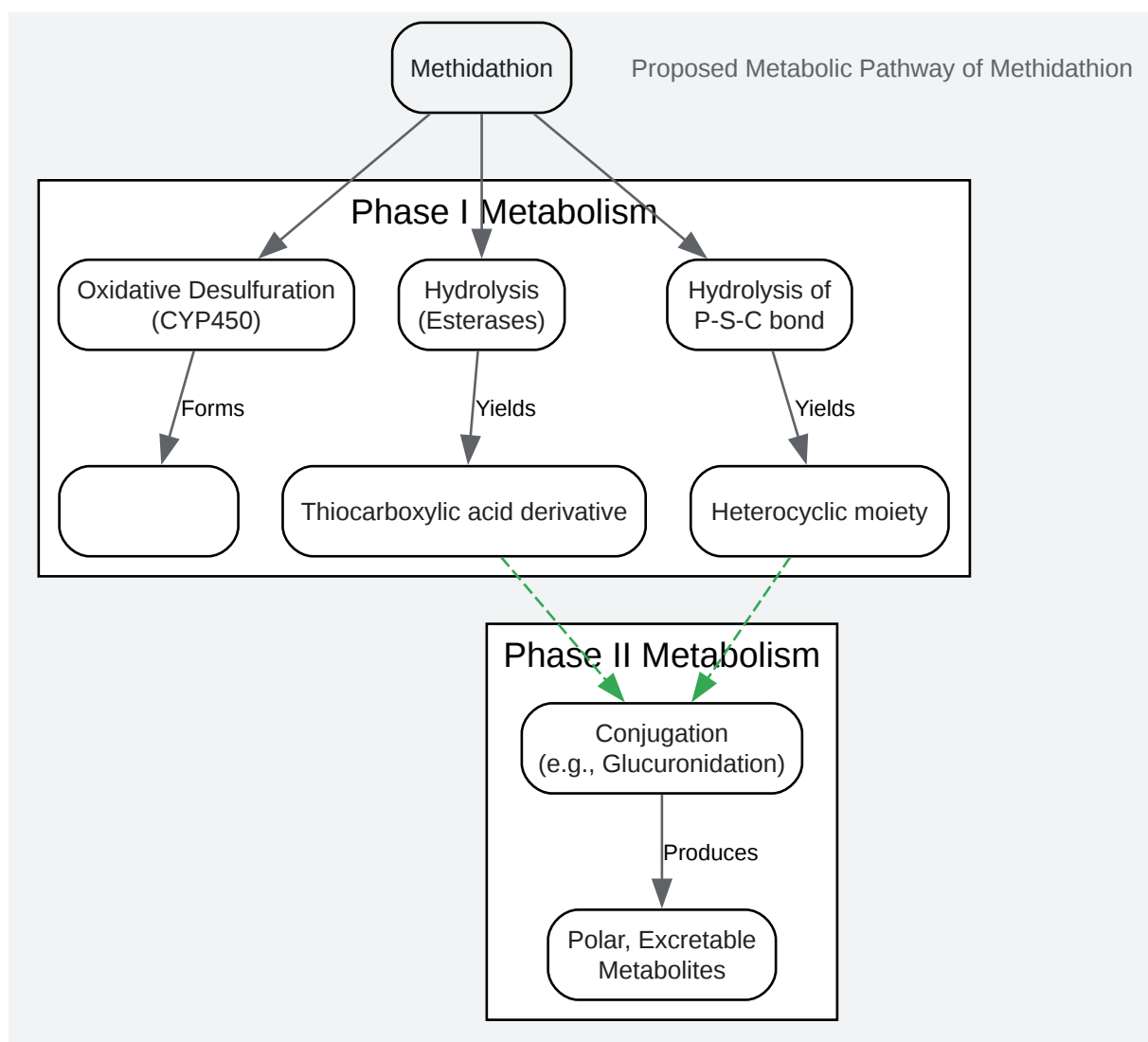


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Caption: Workflow for HPLC Analysis of **Methidathion** in Water.

Metabolic Pathways

The metabolism of **Methidathion** in mammals and insects involves several biotransformation reactions, primarily oxidation, hydrolysis, and conjugation, leading to more polar and readily excretable metabolites.



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Caption: Proposed Metabolic Pathway of **Methidathion**.

The initial metabolic step often involves oxidative desulfuration by cytochrome P450 enzymes, converting the P=S bond to a P=O bond, forming the more potent acetylcholinesterase

inhibitor, methidaoxon.[8] Subsequent hydrolysis by esterases cleaves the molecule into less toxic, more water-soluble fragments, which can then be conjugated and excreted.[8]

Conclusion

Methidathion is a potent organophosphate insecticide with a well-defined mechanism of action. Its physicochemical properties and toxicological profile necessitate careful handling and monitoring. The analytical methods outlined provide a basis for the detection and quantification of its residues in environmental samples. A thorough understanding of its metabolic fate is essential for assessing its environmental impact and potential for bioaccumulation. This technical guide serves as a foundational resource for professionals engaged in the study and management of this compound.

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